# synthesis protocols for Z-His-Phe-OH via liquid phase methods

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Z-His-Phe-OH* |
| *CAS No.:* | *13053-69-5* |
| *Cat. No.:* | *B077793* |

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## Executive Summary & Strategic Rationale

The dipeptide **Z-His-Phe-OH** (N-benzyloxycarbonyl-L-histidyl-L-phenylalanine) is a critical substrate analogue used extensively in the characterization of metalloproteases (e.g., thermolysin, carboxypeptidase A) and as a precursor for complex pharmaceutical intermediates. While Solid Phase Peptide Synthesis (SPPS) is dominant for longer chains, Liquid Phase Peptide Synthesis (LPPS) remains the gold standard for dipeptides due to superior scalability, atom economy, and the elimination of resin-cleavage side reactions.[1][2]

The Challenge: The primary synthetic bottleneck is the Histidine residue.[2] The imidazole side chain, if unprotected or improperly activated, catalyzes racemization via the azlactone mechanism, leading to loss of optical purity.[1][2]

The Solution: This protocol utilizes a DCC/HOBt-mediated coupling strategy.[2] The inclusion of 1-Hydroxybenzotriazole (HOBt) is not optional; it converts the highly reactive (and racemization-prone) O-acylisourea intermediate into a stable but reactive OBt ester, preserving the chiral integrity of the Histidine

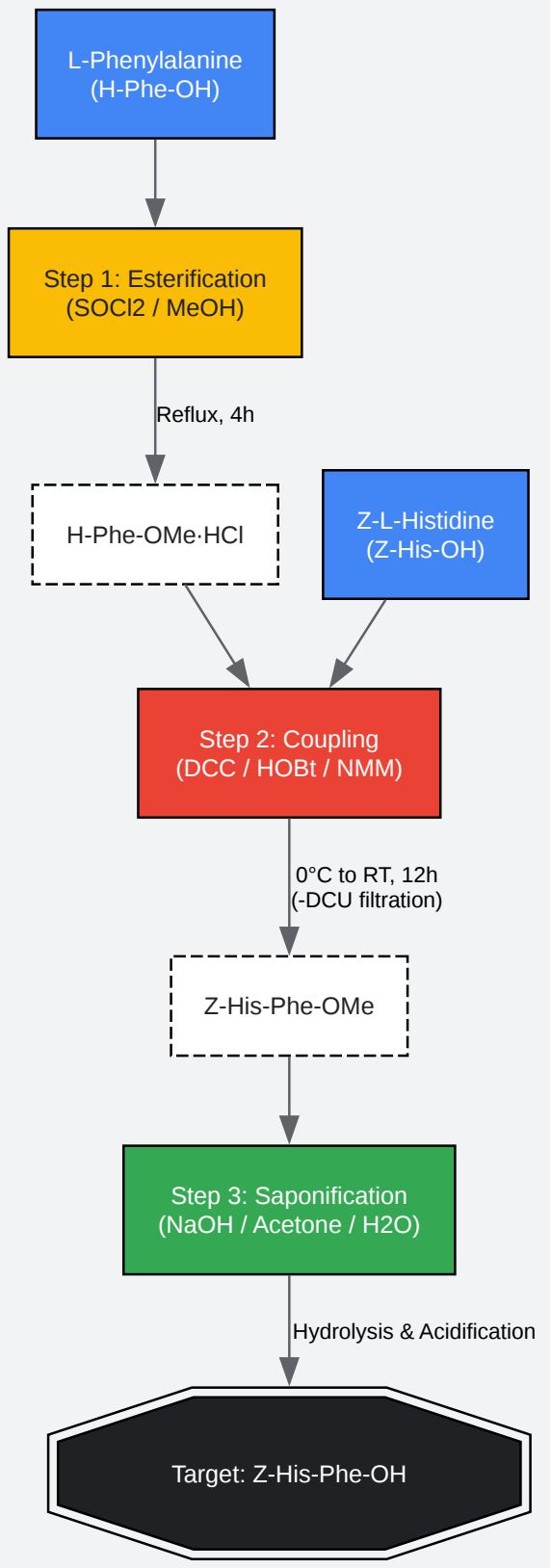
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# Synthetic Workflow Visualization

The following flowchart outlines the critical path for the synthesis, highlighting the three distinct chemical transformations.

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Figure 1: Critical path for **Z-His-Phe-OH** synthesis. Colors indicate reaction stages: Blue (Starting Material), Yellow (Activation), Red (Coupling), Green (Deprotection).[1][2]

# Materials & Reagents Specification

To ensure reproducibility, use reagents meeting the following specifications.

| Reagent | Grade/Purity | Role | Critical Note |
|---|---|---|---|
| Z-His-OH | >99% (L-isomer) | N-terminal AA | Imidazole is unprotected; requires HOBt. |
| L-Phenylalanine | >99% | C-terminal AA | Precursor for ester. |
| DCC | 99% | Coupling Agent | Dicyclohexylcarbodiimide.[2] Toxic/Allergen. |
| HOBt·$H_2O$ | 98% | Racemization Suppressor | Must be added before DCC.[2] |
| NMM | 99% | Base | N-Methylmorpholine.[2] Weaker base than TEA, reduces racemization risk.[1][2] |
| Thionyl Chloride | Reagent Plus | Esterification Agent | Freshly distilled preferred.[2] |
| Solvents | Anhydrous | Reaction Medium | DMF/DCM mix is optimal for solubility.[2] |

# Detailed Experimental Protocols

## Protocol A: Preparation of H-Phe-OMe·HCl (C-Terminal Protection)

Goal: Protect the carboxylic acid of Phenylalanine to prevent self-polymerization.

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- Setup: Equip a 250 mL round-bottom flask (RBF) with a magnetic stir bar and a dropping funnel. Place in an ice-salt bath (-10°C).
- Solvent Charge: Add Methanol (anhydrous, 100 mL).
- Activation: Dropwise add Thionyl Chloride (1.2 eq) over 20 minutes. Caution: Exothermic reaction.[2]
- Addition: Add L-Phenylalanine (10.0 g, 60.5 mmol) in one portion.
- Reaction: Remove ice bath. Reflux the suspension for 4 hours. The solution should become clear.
- Workup: Evaporate solvent in vacuo. Redissolve residue in minimal MeOH and precipitate with cold Diethyl Ether.
- Yield: Filter white crystals (H-Phe-OMe·HCl). Dry under vacuum.[2] Expect >90% yield.

## Protocol B: The Coupling (Z-His-OH + H-Phe-OMe)

Goal: Form the peptide bond while suppressing azlactone formation.

- Preparation:
  - Flask A: Dissolve H-Phe-OMe·HCl (10 mmol) in DMF (20 mL). Add NMM (10 mmol) to neutralize the HCl salt.[2] Check pH (moist litmus)

    7-8.[2]
  - Flask B (Reaction Vessel): Dissolve Z-His-OH (10 mmol) and HOBt (11 mmol) in DMF/DCM (1:1, 40 mL). Cool to 0°C.[2]
- Activation (The Critical Step):
  - Add DCC (11 mmol) to Flask B. Stir at 0°C for 30 minutes.
  - Mechanism:[2] The HOBt reacts with the O-acylisourea to form the active OBt-ester.
- Coupling:

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- Transfer the contents of Flask A (neutralized Phe-OMe) into Flask B.
- Stir at 0°C for 1 hour, then allow to warm to Room Temperature (RT) overnight.

- Workup:
  - Filtration: Filter off the precipitated Dicyclohexylurea (DCU) byproduct.[2]
  - Evaporation: Remove DCM/DMF in vacuo (high vacuum required for DMF).[2]
  - Extraction: Dissolve residue in Ethyl Acetate (EtOAc).
  - Washing: Wash sequence:
    1. Sat. $NaHCO_3$ (3x) – Removes unreacted acid/HOBt.[2]
    2. Water (1x).
    3. Brine (1x). Note: Do NOT wash with strong acid (e.g., 1N HCl) as the His imidazole will protonate and extract into the aqueous layer.[1][2]
- Isolation: Dry organic layer over $MgSO_4$, filter, and evaporate. Recrystallize from EtOAc/Petroleum Ether to obtain Z-His-Phe-OMe.

## Protocol C: Saponification to Z-His-Phe-OH

Goal: Remove the methyl ester without removing the Z-group or racemizing the C-terminus.

- Dissolution: Dissolve Z-His-Phe-OMe (5 mmol) in Acetone/Water (4:1, 25 mL).
- Hydrolysis: Add 1N NaOH (10 mL, 2 eq) dropwise at 0°C. Stir at RT for 2 hours. Monitor by TLC (disappearance of ester spot).[2]
- Neutralization:
  - Evaporate Acetone in vacuo.
  - Cool the remaining aqueous solution to 0°C.

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- Carefully adjust pH to ~4.5–5.0 (the isoelectric point) using 1N HCl.[2]

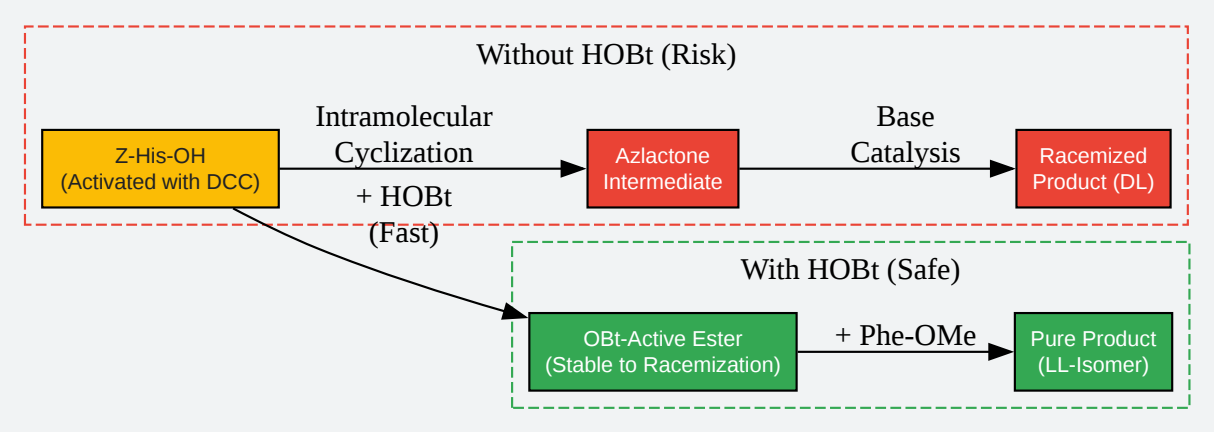
- Precipitation: The product **Z-His-Phe-OH** will precipitate as a white solid.

- Purification: Filter, wash with cold water, and dry.[1][2] Recrystallize from Ethanol/Water if necessary.[2]

## Mechanistic Insight: Racemization Suppression

Understanding why we use HOBt is critical for troubleshooting. Without HOBt, the activated Histidine carboxylate can attack its own amide backbone, forming an Azlactone ring.[1][2] This ring allows the

-proton to be easily abstracted by base, leading to a mix of L and D isomers.[2]




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Figure 2: Mechanistic divergence. HOBt intercepts the activated acid (yellow) to form a safe active ester (green), bypassing the racemization-prone Azlactone pathway (red).[1][2]

## Quality Control & Validation

Validate the synthesized **Z-His-Phe-OH** using the following parameters.

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| Technique | Parameter | Expected Result |
|---|---|---|
| HPLC | Purity | >98% (C18 Column, ACN/$H_2O$ gradient with 0.1% TFA) |
| MS (ESI) | Molecular Weight | $[M+H]^+$ = 437.2 Da (Calc.[2] MW: 436.[2]46) |
| $^1H$ NMR | Aromatic Region | Multiplets at 7.1–7.4 ppm (Phenyl + Z-group + Imidazole C2/C4) |
| $^1H$ NMR | Benzylic $CH_2$ | Singlet at ~5.0 ppm (Z-protection group) |
| Polarimetry | Optical Rotation | Specific rotation must match literature (approx +5° to +10° in AcOH, check specific batch CoA) |

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